

An In-Depth Technical Guide to Ethyl 2-methyl-3-oxopentanoate

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Compound of Interest

Compound Name: Ethyl 2-methyl-3-oxopentanoate

Cat. No.: B1604888

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This technical guide provides a comprehensive overview of **Ethyl 2-methyl-3-oxopentanoate**, a key building block in organic synthesis. This document details its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis, and a visualization of the synthetic pathway.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name **ethyl 2-methyl-3-oxopentanoate** is a versatile intermediate in the synthesis of a variety of more complex molecules. It is also known by several synonyms, which are often encountered in chemical literature and commercial catalogs.

IUPAC Name: **ethyl 2-methyl-3-oxopentanoate**

Synonyms:

- Ethyl 2-methyl-3-ketopentanoate
- 2-Methyl-3-oxopentanoic acid ethyl ester
- Pentanoic acid, 2-methyl-3-oxo-, ethyl ester

Physicochemical Properties

A summary of the key quantitative data for **Ethyl 2-methyl-3-oxopentanoate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₃	AChemBlock
Molecular Weight	158.19 g/mol	PubChem
CAS Number	759-66-0	AChemBlock
Boiling Point	106 °C at 15 mmHg	Sigma-Aldrich
Density	0.979 g/cm ³ (predicted)	ChemBK
Physical Form	Liquid	Sigma-Aldrich
Purity	98%	AChemBlock

Synthesis of Ethyl 2-methyl-3-oxopentanoate: An Experimental Protocol

The synthesis of **Ethyl 2-methyl-3-oxopentanoate** is commonly achieved via a Claisen condensation reaction. This method involves the base-promoted condensation of two ester molecules to form a β -keto ester. In this specific synthesis, ethyl propanoate serves as the precursor for the enolate nucleophile, which then attacks another molecule of ethyl propanoate. Subsequent methylation of the resulting ethyl 3-oxopentanoate would yield the target molecule. A more direct approach, a crossed Claisen condensation between ethyl propanoate and propanoic anhydride followed by reaction with an ethylating agent, can also be envisioned.

While a specific detailed protocol for the direct synthesis of **Ethyl 2-methyl-3-oxopentanoate** is not readily available in the provided search results, a general procedure for a related Claisen condensation is described. The following is a representative protocol adapted for the synthesis of a β -keto ester, which forms the core of **Ethyl 2-methyl-3-oxopentanoate**.

Reaction: Claisen Condensation of Ethyl Propanoate

Materials:

- Ethyl propanoate
- Sodium ethoxide
- Toluene (anhydrous)
- Hydrochloric acid (dilute)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel is charged with a solution of sodium ethoxide in anhydrous toluene.
- **Addition of Ester:** Ethyl propanoate is added dropwise to the stirred solution of sodium ethoxide at room temperature.
- **Reaction:** The reaction mixture is then heated to reflux and maintained at this temperature for several hours to ensure the completion of the condensation. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, the mixture is cooled to room temperature and then poured into a beaker containing ice and dilute hydrochloric acid to neutralize the excess base and protonate the enolate.
- **Extraction:** The aqueous layer is separated and extracted three times with diethyl ether. The combined organic extracts are then washed sequentially with water, saturated sodium bicarbonate solution, and brine.

- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude β -keto ester.
- **Purification:** The crude product is then purified by vacuum distillation to obtain the pure ethyl 3-oxopentanoate.

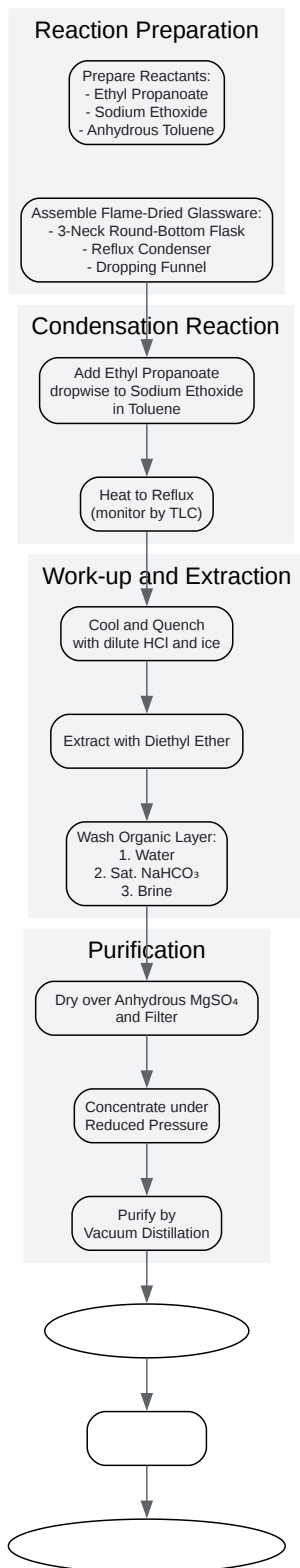
Alkylation to form **Ethyl 2-methyl-3-oxopentanoate**:

The resulting ethyl 3-oxopentanoate can then be alkylated at the C2 position using a suitable methylating agent (e.g., methyl iodide) in the presence of a base (e.g., sodium ethoxide) to yield the final product, **Ethyl 2-methyl-3-oxopentanoate**.

Synthetic Pathway Visualization

The following diagram illustrates the experimental workflow for the synthesis of a β -keto ester via the Claisen condensation, a foundational step for producing **Ethyl 2-methyl-3-oxopentanoate**.

Experimental Workflow: Claisen Condensation

[Click to download full resolution via product page](#)Caption: Synthesis of a β -keto ester via Claisen condensation.

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